

An In-depth Technical Guide to N-Ethylpropylamine

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Compound of Interest

Compound Name: **N-Ethylpropylamine**

Cat. No.: **B033212**

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This guide provides a detailed overview of the fundamental physicochemical properties of **N-Ethylpropylamine**, tailored for researchers, scientists, and professionals in the field of drug development.

Physicochemical Data

The core molecular properties of **N-Ethylpropylamine** are summarized in the table below, offering a clear and concise reference for laboratory and research applications.

Property	Value	Citations
Molecular Formula	C ₅ H ₁₃ N	[1][2][3][4][5]
Molecular Weight	87.16 g/mol	[1][2][3][4]
IUPAC Name	N-ethylpropan-1-amine	[3]
CAS Number	20193-20-8	[1][2][3]
Density	0.748 g/mL	[2]

Molecular Structure

The two-dimensional chemical structure of **N-Ethylpropylamine** is depicted below. This visualization illustrates the arrangement of atoms and the bonding within the molecule, which consists of a propyl group and an ethyl group attached to a central nitrogen atom.

Chemical structure of N-Ethylpropylamine.

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- To cite this document: BenchChem. [An In-depth Technical Guide to N-Ethylpropylamine]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b033212#n-ethylpropylamine-molecular-weight-and-formula>

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